

Ethyllucidone: A Technical Guide on a Promising Chalcone

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Compound of Interest

Compound Name: Ethyllucidone

Cat. No.: B12429988

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Disclaimer: Scientific literature with specific experimental data on the biological activities, signaling pathways, and detailed experimental protocols for **Ethyllucidone** (CAS 1195233-59-0) is exceptionally limited.[1][2] This guide consolidates the available physicochemical data for **Ethyllucidone** and, for the purpose of illustrating potential biological activities and experimental methodologies, draws parallels with the closely related and well-studied structural analog, Lucidone. The biological data and signaling pathways described herein are based on studies of Lucidone and should be considered hypothetical for **Ethyllucidone** pending direct experimental verification.

Core Molecular Information

Ethyllucidone is a chalcone, a class of natural products known for their diverse biological activities.[2] Its fundamental molecular and physical properties are summarized below.

Data Presentation: Physicochemical Properties of Ethyllucidone

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₄	[1][2]
Molecular Weight	284.31 g/mol	
CAS Number	1195233-59-0	
IUPAC Name	(2Z)-2-[(2E)-1-Ethoxy-3-phenyl-2-propen-1-ylidene]-4-methoxy-4-cyclopentene-1,3-dione	
Chemical Class	Chalcone	
Natural Source	Roots of <i>Lindera strychnifolia</i>	

Postulated Biological Activity and Signaling Pathways

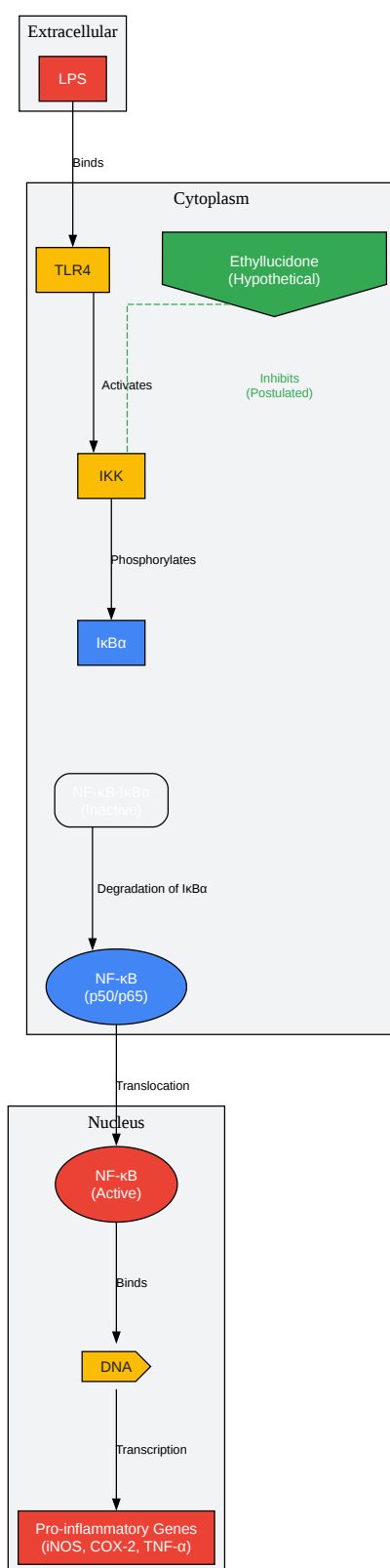
While direct evidence for **Ethyllucidone**'s biological activity is scarce, its structural similarity to Lucidone suggests it may possess anti-inflammatory properties. Lucidone has been shown to exert anti-inflammatory effects by inhibiting key signaling pathways.

Hypothetical Anti-Inflammatory Signaling Pathways

NF-κB Signaling Pathway: The Nuclear Factor-kappa B (NF-κB) pathway is a primary regulator of the inflammatory response. In unstimulated cells, NF-κB is held inactive in the cytoplasm. Inflammatory stimuli, such as lipopolysaccharide (LPS), trigger a cascade that leads to the degradation of the inhibitory protein IκBα, allowing NF-κB to translocate to the nucleus and activate the transcription of pro-inflammatory genes like iNOS and COX-2. Studies on Lucidone have shown that it can inhibit this process, preventing NF-κB activation.

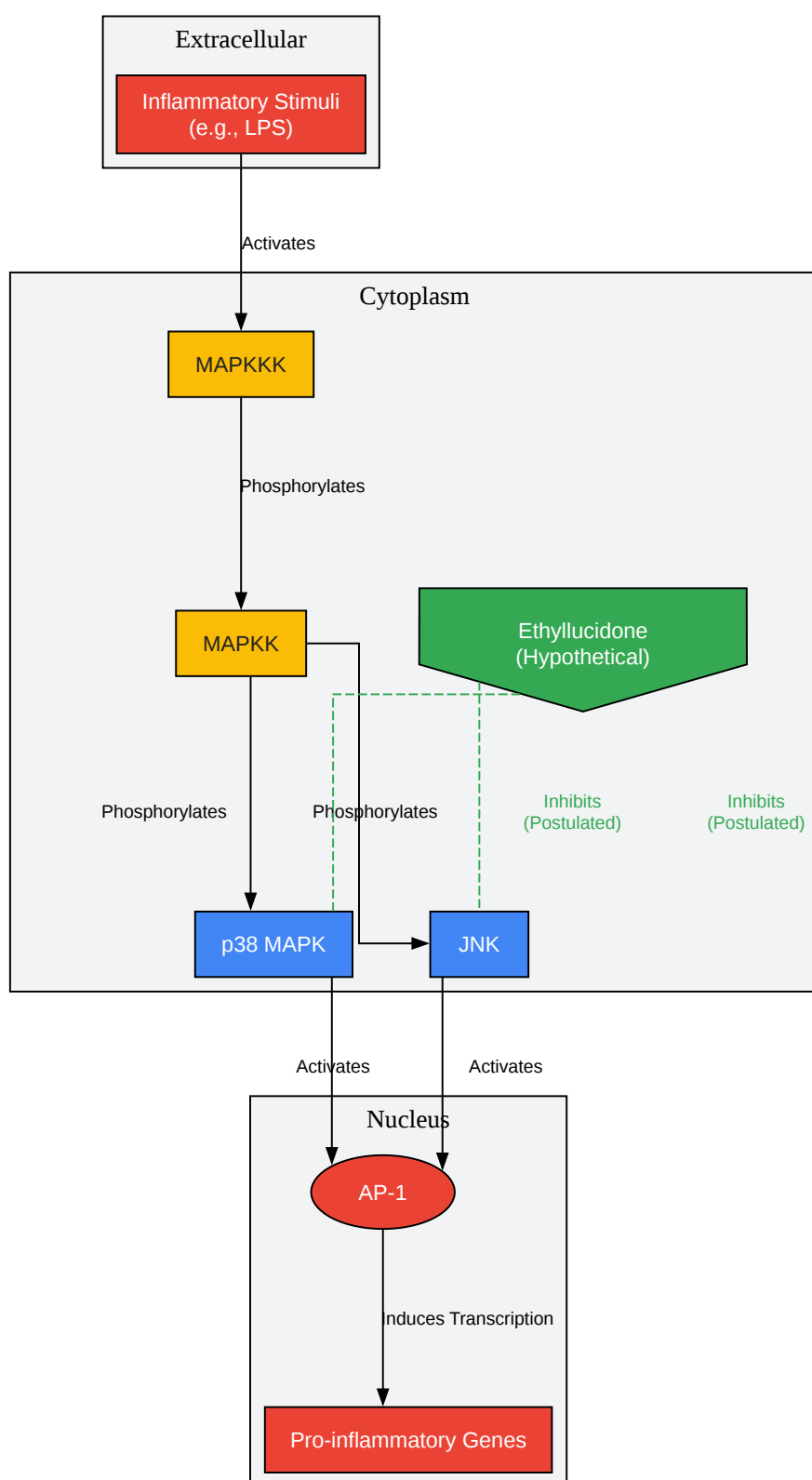
MAPK Signaling Pathway: Mitogen-Activated Protein Kinase (MAPK) pathways, including JNK and p38, are also crucial in mediating inflammation. Lucidone has been observed to inhibit the phosphorylation of JNK and p38 MAPKs, thereby blocking downstream inflammatory signaling.

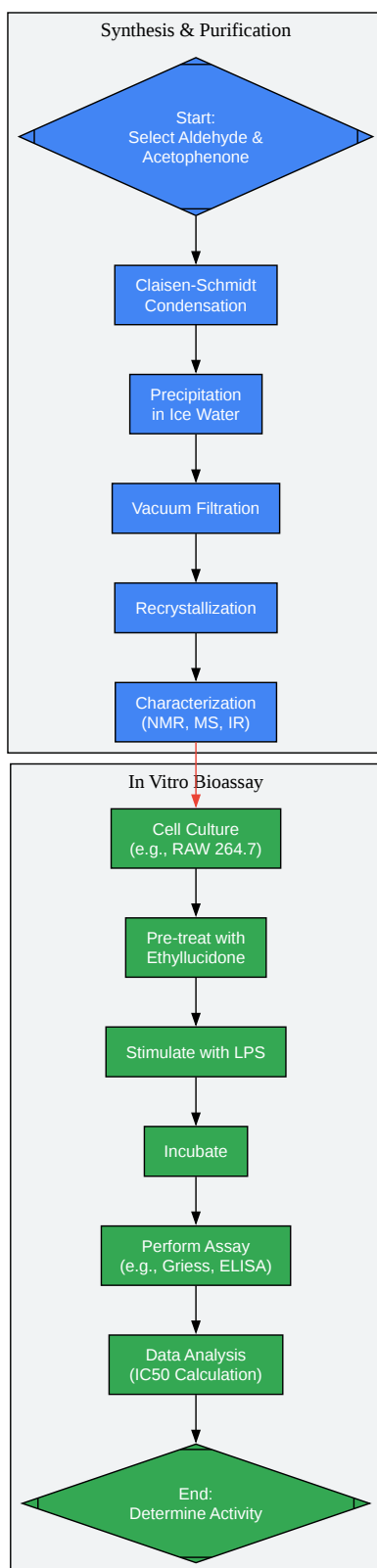
Mandatory Visualization: Signaling Pathway Diagrams



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Caption: Postulated inhibition of the NF-κB pathway by **Ethyllucidone**.





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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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